

Proper Disposal of 2-(4-Hydroxyphenyl)propionic Acid: A Step-by-Step Guide

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Compound of Interest

Compound Name: 2-(4-Hydroxyphenyl)propionic acid

Cat. No.: B1209934

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and regulatory compliance. This guide provides essential safety and logistical information for the proper disposal of **2-(4-Hydroxyphenyl)propionic acid**, ensuring the protection of personnel and the environment.

Immediate Safety Considerations: **2-(4-Hydroxyphenyl)propionic acid** is known to cause skin and eye irritation, and may lead to respiratory irritation.[1][2] One safety data sheet (SDS) indicates it can cause serious eye damage.[3] Therefore, appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, should be worn at all times when handling this chemical. All handling of the solid or solutions should be performed in a well-ventilated area, such as a chemical fume hood.

Step 1: Waste Characterization

The first and most critical step in the proper disposal of any chemical is to determine if it is classified as hazardous waste. While **2-(4-Hydroxyphenyl)propionic acid** is not specifically listed as a P- or U-series hazardous waste by the U.S. Environmental Protection Agency (EPA), it may be considered hazardous if it exhibits one or more of the following characteristics[4]:

Hazardous Waste Characteristic	Description	EPA Waste Code	Relevance to 2-(4-Hydroxyphenyl)propionic acid
Ignitability	Liquids with a flashpoint below 60°C (140°F), or solids that can cause fire through friction, absorption of moisture, or spontaneous chemical changes.	D001	Not generally applicable as it is a solid with no reported low flash point.
Corrosivity	Aqueous solutions with a pH less than or equal to 2, or greater than or equal to 12.5.	D002	Potentially Applicable. As an acid, solutions of this compound may have a pH of 2 or less, qualifying it as corrosive hazardous waste. The pH of the waste solution must be tested.
Reactivity	Wastes that are unstable, react violently with water, or can generate toxic gases.	D003	Not generally applicable based on available safety data.
Toxicity	Wastes that contain certain contaminants at or above specified concentrations that could leach into groundwater.	D004-D043	The toxicological properties have not been fully investigated. ^[3] Without specific testing, it is best to handle with caution, but it is not a listed toxic waste.

The waste generator is legally responsible for making an accurate hazardous waste determination.^[3] This typically involves testing the pH of aqueous waste solutions.

Step 2: Segregation and Collection

Proper segregation of chemical waste is essential to prevent dangerous reactions.

- Do not mix **2-(4-Hydroxyphenyl)propionic acid** waste with other waste streams, especially bases, oxidizing agents, or cyanides.
- Collect waste in a designated, compatible container. A glass or high-density polyethylene (HDPE) container with a secure screw-top cap is recommended. Metal containers should be avoided as acids can corrode them.
- The container must be in good condition, with no leaks or cracks.

Step 3: Labeling

All waste containers must be clearly and accurately labeled. The label should include:

- The words "Hazardous Waste"
- The full chemical name: "**2-(4-Hydroxyphenyl)propionic acid**"
- The specific hazards (e.g., "Corrosive," "Irritant")
- The date when waste was first added to the container.
- The name and contact information of the generating researcher or lab.

Step 4: Storage

Waste must be stored safely in a designated Satellite Accumulation Area (SAA) within or near the laboratory where it is generated.

- Ensure the storage area is away from drains and sources of ignition.
- Provide secondary containment (such as a larger, chemically resistant tub) to contain any potential leaks or spills.

- Keep the waste container securely closed at all times, except when adding waste.

Step 5: Disposal

Disposal procedures depend on the waste characterization performed in Step 1.

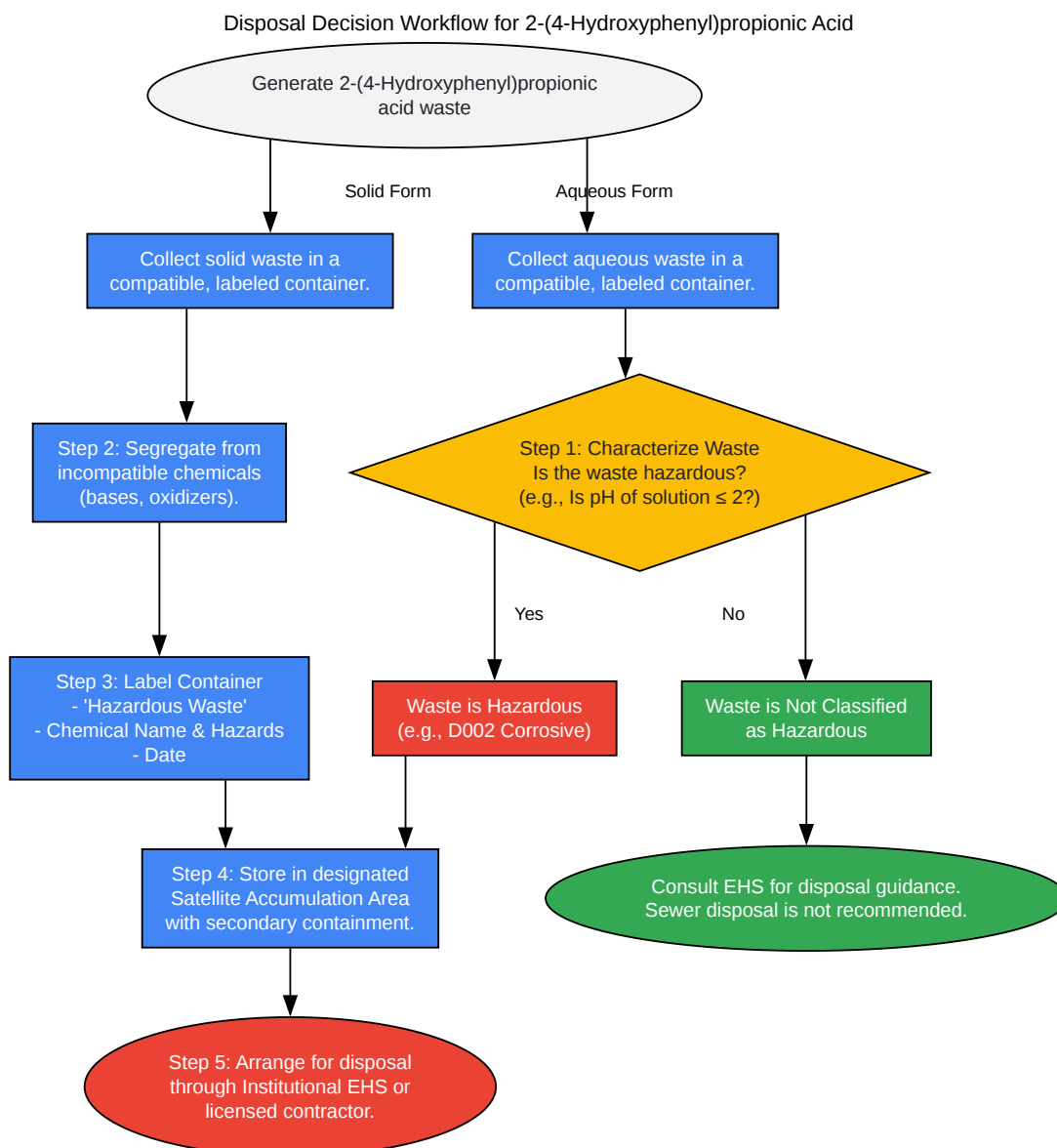
- If characterized as hazardous waste (e.g., $\text{pH} \leq 2$): The waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. Do not pour hazardous chemical waste down the drain.^[3]
- If not characterized as hazardous waste: While it may not meet the legal definition of hazardous waste, it is still best practice to dispose of it via the institutional EHS office due to its irritant properties. Sewer disposal is generally not recommended for organic acids without neutralization and approval from local authorities.

Accidental Spills

In the event of a spill:

- Evacuate the immediate area if necessary.
- Wearing appropriate PPE, absorb the spill with an inert material such as vermiculite, sand, or earth.^[3]
- Carefully sweep or scoop the absorbed material into a suitable container for disposal.^[3]
- Avoid creating dust.
- Clean the spill area thoroughly.
- Label the spill cleanup waste as hazardous and dispose of it according to the procedures outlined above.

Below is a decision-making workflow for the proper disposal of **2-(4-Hydroxyphenyl)propionic acid**.



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Caption: Disposal decision workflow for **2-(4-Hydroxyphenyl)propionic acid**.

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